

# In-depth Technical Guide on HR68: Compound Not Identified

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HR68

Cat. No.: B15549220

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An extensive search for a chemical compound designated "**HR68**" relevant to researchers, scientists, and drug development professionals did not yield any publicly available information. The identifier "**HR68**" does not correspond to a known therapeutic agent, investigational drug, or research chemical in scientific databases and literature.

It is possible that "**HR68**" is an internal compound code, a novel molecule not yet disclosed in the public domain, or a misnomer. Without a recognized chemical name, CAS number, or other standard identifiers, it is not possible to provide a technical guide on its chemical structure, properties, and associated biological data.

## Identification of "HR 68" as a Lubricant

The search did, however, identify a product named "HR 68," which is a premium performance ashless air compressor lubricant.<sup>[1]</sup> This product is formulated with highly refined paraffinic base oils and a high-performance additive system.<sup>[1]</sup> It is designed for use in rotary screw and reciprocating compressors.<sup>[1]</sup>

## Properties of HR 68 Compressor Oil

The available data for the compressor oil "HR 68" is summarized below.

Property	Result
Density @ 15°C, gm/ml	0.876
Viscosity @ 40° C, C.St	68
Viscosity Index	100
Pour point, °C	-21
Flash Point, °C	248
Copper Strip Corrosion	1a
Conradson Residue, %	0.1

Table 1: Typical physical properties of HR 68 compressor oil.[1]

Characteristics of HR 68 Compressor Oil include:[1]

- Low ash and carbon formation
- Outstanding oxidation and thermal stability
- Effective rust and corrosion protection
- Excellent water rejection and great demulsibility

The product meets DIN 51506 & ISO/DP 6521 standards.[1]

## Clarification Required

Given the context of the user request, which includes a focus on signaling pathways, experimental protocols, and data presentation for a scientific audience, it is evident that the identified compressor oil is not the subject of interest.

To proceed with generating the requested in-depth technical guide, a more specific and accurate identifier for the chemical compound of interest is required. Please provide any of the following:

- Correct chemical name (IUPAC or common name)
- CAS (Chemical Abstracts Service) Registry Number
- Alternative internal or external identifiers
- Reference to a publication or patent where the compound is described

Without this information, the creation of a technical guide on the chemical structure and properties of the intended "HR68" is not possible.

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## References

- 1. nuovoguardia.com [nuovoguardia.com]
- To cite this document: BenchChem. [In-depth Technical Guide on HR68: Compound Not Identified]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15549220#hr68-chemical-structure-and-properties]

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